

Technical Guide: pKa Determination of (3,5,5-Trimethylmorpholin-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3,5,5-Trimethylmorpholin-3-yl)methanol

CAS No.: 1784130-06-8

Cat. No.: B2980173

[Get Quote](#)

Part 1: Executive Summary & Structural Analysis

The Physicochemical Challenge

(3,5,5-Trimethylmorpholin-3-yl)methanol represents a specific class of "sterically hindered, hydrophilic amines." Unlike simple morpholine, this molecule presents a unique analytical challenge due to the quaternary carbon at the 3-position and the gem-dimethyl group at the 5-position.

Determining its acid dissociation constant (

) is critical for:

- Lysosomal Trapping: Predicting accumulation in acidic organelles.[\[1\]](#)
- Solubility Profiling: Determining the pH-dependent solubility threshold ([\[1\]](#)

- Synthetic Workup: Optimizing extraction pH during aqueous workups.[\[1\]](#)

Theoretical Prediction (The "Hypothesis")

Before experimentation, we must establish a theoretical baseline to select the correct titrant concentration and window.

- Base Scaffold: Morpholine ([1](#))[\[2\]](#)
- Electronic Effects:
 - Hydroxymethyl (-CH₂OH) at C3: The oxygen exerts an electron-withdrawing inductive effect (-I) through the sigma bond, reducing electron density on the nitrogen.[\[1\]](#) Effect: Lowers [\[1\]](#)
 - Trimethyl Substitution: Alkyl groups are electron-donating (+I), theoretically increasing basicity.[\[1\]](#)
- Steric Effects (Dominant Factor): The 3,5,5-substitution pattern creates significant steric crowding around the nitrogen center.[\[1\]](#) In aqueous solution, the stability of the protonated ammonium ion depends heavily on water molecules solvating the positive charge. Steric bulk prevents efficient solvation.[\[1\]](#)
 - Comparison: 3,3,5,5-tetramethylmorpholine has a reported apparent [\[1\]](#) as low as ~6.4 (EPA data), significantly lower than morpholine, due to this solvation penalty.

Predicted

Range: 6.2 – 7.2 Note: This is lower than typical secondary amines due to the combined solvation penalty and the -I effect of the hydroxyl group.[\[1\]](#)

Part 2: Methodology Comparison Guide

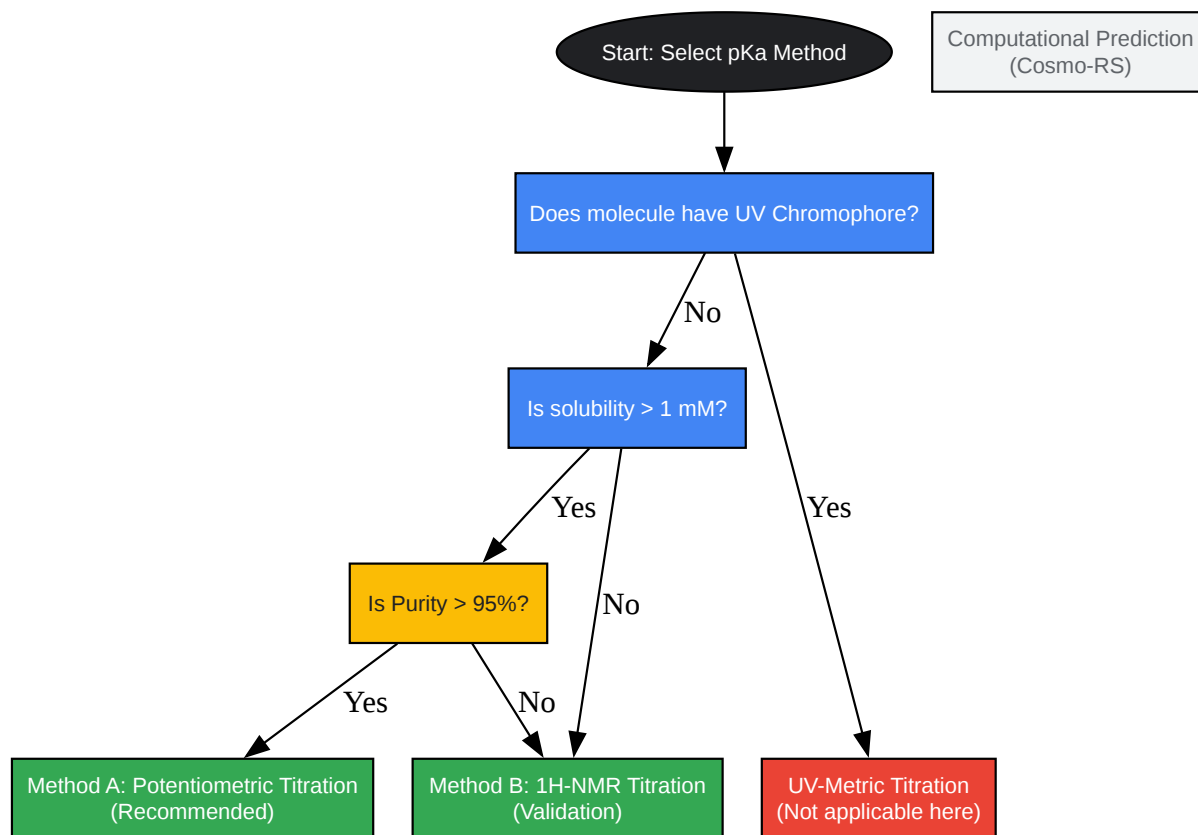
Since this molecule lacks a UV-active chromophore (no conjugated

-system), UV-Metric titration is not viable without the use of external indicators, which introduces error. We compare the two remaining primary methodologies.

Table 1: Comparative Analysis of Determination Methods

Feature	Method A: Potentiometric Titration (Glass Electrode)	Method B: ¹ H-NMR pH Titration
Principle	Measures potential difference () vs. volume of titrant added. [1]	Tracks chemical shift () changes of methyl protons vs. pH.
Suitability	Gold Standard for soluble amines. [1]	Best for impure samples or very low solubility.
Sample Req.	High (~5–10 mg) to buffer the solution. [1]	Low (< 1 mg possible). [1]
Precision	log units (if excluded).	log units.
Interferences	Carbonate (), electrode drift, ionic strength changes. [1]	Solvent effects (if using vs mix).
Throughput	High (Automated Titrators). [1]	Low (Requires NMR time). [1]
Verdict	Primary Recommendation for pure substance.	Validation Method if is < 3 or > 11, or if sample is impure. [1]

Visualization: Method Selection Decision Tree



[Click to download full resolution via product page](#)

Figure 1: Decision logic for selecting the optimal pKa determination method for non-chromophoric amines.

Part 3: Experimental Protocols

Protocol A: Potentiometric Titration (The Gold Standard)

Objective: Determine thermodynamic

using a glass electrode (D-PAS method).

1. Materials & Setup

- Instrument: Automated Titrator (e.g., Mettler Toledo, Sirius T3, or Metrohm).[1]

- Titrant: 0.1 M HCl (standardized) and 0.1 M KOH (carbonate-free).
- Ionic Strength Adjuster (ISA): 0.15 M KCl (mimics physiological ionic strength).[1]
- Gas: Argon or Nitrogen (to blanket the sample and exclude
).[1]
- Temperature: Controlled at
.

2. Procedure

- Electrode Calibration: Perform a 4-point calibration (pH 1.68, 4.01, 7.00, 10.01). Verify slope is >98%.
- Blank Titration: Titrate the ISA solution alone to determine the exact carbonate content and electrode zero point (
).
- Sample Preparation: Weigh ~5 mg of **(3,5,5-Trimethylmorpholin-3-yl)methanol** accurately. Dissolve in 20 mL of degassed 0.15 M KCl.
 - Note: If the sample is a free base, start at high pH and titrate down with HCl.[1] If it is a hydrochloride salt, start at low pH and titrate up with KOH.
- Titration Run:
 - Add titrant in increments of 5-10
.
 - Wait for stability criterion (
). Crucial: Sterically hindered amines have slower proton exchange kinetics; ensure wait time is sufficient.[1]
- Data Collection: Collect minimum 20 points in the buffer region (pH 5.5 – 8.5).[1]

3. Data Analysis (Bjerrum Plot)

Calculate the average number of protons bound per molecule (

) using the mass balance equation:

Plot

vs. pH. The

is the pH where

.

Protocol B: ^1H -NMR Titration (The Structural Validator)

Objective: Use the chemical shift change of the gem-dimethyl groups to pinpoint ionization.

1. Materials

- Solvent:

(99.9%) or

(to minimize isotope effect).[\[1\]](#)

- Internal Standard: TSP (Trimethylsilylpropanoic acid) or DSS.[\[1\]](#)
- Buffer: None (pH is adjusted manually).

2. Procedure

- Prepare a 5 mM solution of the analyte in the solvent.
- Adjust pH to ~2.0 using dilute DCl.
- Record ^1H -NMR spectrum.[\[1\]](#) Focus on the singlet peaks of the 3-methyl and 5,5-dimethyl groups. These are sharp and sensitive to the nitrogen's charge state.[\[1\]](#)
- Sequentially increase pH by adding small aliquots of NaOD. Measure pH using a micro-electrode inside the NMR tube (correcting for deuterium effect:

).

- Record spectra at 0.5 pH unit intervals until pH ~11.

3. Analysis

Fit the chemical shift (

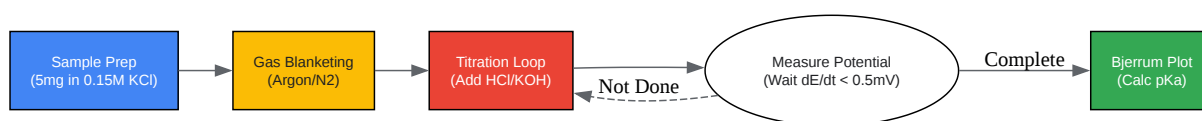
) data to the Henderson-Hasselbalch equation:

Where

is the shift of the protonated form and

is the free base.

Part 4: Visualization of the Potentiometric Workflow



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for potentiometric determination ensuring CO₂ exclusion and equilibrium.

References

- Avdeef, A. (2003).^[1] Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience. (The definitive text on pKa determination methods).
- U.S. EPA. (2025). CompTox Chemicals Dashboard: 3,3,5,5-Tetramethylmorpholine. (Provides comparative data for sterically hindered morpholines).
- ChemicalBook. (2025).^[1] 3,3,5,5-Tetramethylmorpholine Properties. (Source for predicted gas-phase pKa values).^[1]

- Reijnger, K. et al. (2013). "Potentiometric approaches for pKa determination of sparingly soluble substances." ADMET & DMPK, 1(2). (Methodological basis for low-solubility amines). [1]
- PubChem. (2025).[1][3][4] Compound Summary: (3-methylmorpholin-3-yl)methanol.[1][5][6] (Structural reference for the core scaffold).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Morpholine | C₄H₉NO | CID 8083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. atamankimya.com [atamankimya.com]
- 3. 3,3,5,5-Tetramethylmorpholine | Sigma-Aldrich [sigmaaldrich.cn]
- 4. ((3R)-morpholin-3-yl)methanol hydrochloride | C₅H₁₂ClNO₂ | CID 42614246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - (3-methylmorpholin-3-yl)methanol (C₆H₁₃NO₂) [pubchemlite.lcsb.uni.lu]
- 6. (3-Methylmorpholin-3-yl)methanol | C₆H₁₃NO₂ | CID 21490240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: pKa Determination of (3,5,5-Trimethylmorpholin-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2980173/docs#technical-guide-pka-determination-of-3-5-5-trimethylmorpholin-3-yl-methanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)